

In-vivo-Verabreichung von "Eisenlactat" in Tiermodellen: Applikationshinweise und Protokolle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: **Eisenlactat**, ein Eisensalz der Milchsäure, wird als Eisenergänzungsmittel in verschiedenen Forschungs- und Entwicklungsbereichen untersucht. Diese Applikationshinweise bieten detaillierte Protokolle für die In-vivo-Verabreichung von **Eisenlactat** in Tiermodellen, eine Zusammenfassung quantitativer Daten zur Bewertung seiner Wirksamkeit und Visualisierungen der relevanten Signalwege. Die hier bereitgestellten Informationen sollen Forschern bei der Planung und Durchführung ihrer Studien mit **Eisenlactat** helfen.

I. Quantitative Datenzusammenfassung

Die folgenden Tabellen fassen die quantitativen Daten aus Studien zusammen, in denen die Wirkung von **Eisenlactat** und verwandten Verbindungen in Tiermodellen untersucht wurde.

Tabelle 1: Wirkung der oralen Verabreichung von Eisen(II)-lactat auf hämatologische Parameter bei anämischen Ratten

Parameter	Kontrollgruppe (anämisch)	Eisen(II)-lactat-Gruppe (niedrige Dosis)	Eisen(II)-lactat-Gruppe (mittlere Dosis)	Eisen(II)-lactat-Gruppe (hohe Dosis)	Eisen(II)-sulfat-Gruppe	Referenz
Hämoglobin (g/L)	< 60 (Ausgangswert)	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg als bei Eisenlactat	[1]
Mittleres korpuskuläres Volumen (MCV)	Niedrig	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg bis zum Normalniveau	Anstieg im Zeitverlauf	[1]
Mittleres korpuskuläres Hämoglobinh (MCH)	Niedrig	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	[1]
Mittlere korpuskuläre Hämoglobinkonzentration (MCHC)	Niedrig	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	Anstieg im Zeitverlauf	[1]

Anmerkung: Die Studie zeigte eine dosisabhängige positive Korrelation zwischen den verabreichten **Eisenlactat**-Dosen und der Verbesserung der hämatologischen Parameter. Eisen(II)-sulfat zeigte bei gleicher Dosierung eine etwas bessere Wirksamkeit.[\[1\]](#)

Tabelle 2: Wirkung der intravenösen Lactat-Verabreichung auf Eisenparameter bei Mäusen mit Eisenüberladung (Hfe-/ Modell)

Parameter	Kontrollgruppe (PBS)	Lactat-Gruppe (150 mg/kg)	Prozentuale Veränderung	Referenz
Serum-Hepcidin	Basislinie	Anstieg um 25,3%	+25,3%	[1]
Serum-Eisen	Basislinie	Reduzierung um 14,8%	-14,8%	[1]
Eisen im Lebergewebe	Basislinie	Reduzierung um 37,8%	-37,8%	[1]

Anmerkung: Diese Daten beziehen sich auf die Verabreichung von Natriumlactat, nicht direkt von **Eisenlactat**. Sie sind jedoch relevant, um die Wirkung von Lactat auf die Eisenhomöostase zu verstehen.

Tabelle 3: Absorption von Eisenverbindungen nach intraperitonealer Verabreichung bei Ratten

Verabreichte Verbindung	Konzentration in der Dialyselösung	Absorbierter Anteil (nach 6h)	Referenz
Eisen(III)-chlorid	4 mg/L	60%	[2]
Eisen-Dextran	2 mg/L	73,8 ± 11,0%	[3]
Eisen-Dextran	10 mg/L	80,8 ± 5,7%	[3]

Anmerkung: Spezifische pharmakokinetische Daten (Cmax, Tmax, AUC) für intraperitoneal verabreichtes **Eisenlactat** sind in der aktuellen Literatur begrenzt. Die hier dargestellten Daten für andere Eisenverbindungen deuten jedoch auf eine signifikante Absorption aus der Peritonealhöhle hin.

II. Experimentelle Protokolle

Die folgenden Protokolle beschreiben detaillierte Methoden für die Verabreichung von **Eisenlactat** in Tiermodellen.

Protokoll 1: Orale Verabreichung von Eisen(II)-lactat mittels Gavage bei Ratten zur Behandlung von Eisenmangelanämie

1. Ziel: Untersuchung der Wirksamkeit von oral verabreichtem Eisen(II)-lactat zur Wiederherstellung der hämatologischen Parameter bei einem Rattenmodell für Eisenmangelanämie (IDA).
2. Tiermodell:
 - Spezies: Sprague-Dawley- oder Wistar-Ratten, abgesetzt (21 Tage alt).
 - Anämie-Induktion: Fütterung einer eisenarmen Diät (<5 mg Eisen/kg) für 3-4 Wochen, bis die Hämoglobinwerte unter 9 g/dL fallen[4]. Die Anämie kann durch wöchentliche Blutentnahme und hämatologische Analyse überwacht werden.
3. Materialien:
 - Eisen(II)-lactat ($\text{Fe}(\text{C}_3\text{H}_5\text{O}_3)_2$)
 - Deionisiertes Wasser oder physiologische Kochsalzlösung als Vehikel
 - Orale Gavagesonden (passende Größe für das Alter/Gewicht der Ratte, z. B. 18-20 G für adulte Ratten)
 - Spritzen (1-3 mL)
 - Waage zur genauen Dosierung
4. Vorbereitung der Verabreichungslösung:
 - Die gewünschte Dosis Eisen(II)-lactat wird in deionisiertem Wasser gelöst. In einer Studie wurden Dosierungen verwendet, die einer täglichen Eisengabe von 1,25 mg, 2,5 mg und 5 mg entsprachen[1].
 - Die Lösung sollte frisch zubereitet und gut gemischt werden, um eine homogene Suspension zu gewährleisten.

5. Verabreichungsverfahren (Orale Gavage):

- Rückhaltung: Die Ratte wird sicher fixiert, wobei der Kopf und der Körper in einer vertikalen Linie gehalten werden, um das Einführen der Sonde zu erleichtern[5].
- Sondeneinführung: Die Gavagesonde wird vorsichtig in das Maul eingeführt, über die Zunge hinweg in den Pharynx. Ein leichter Schluckreflex des Tieres erleichtert das sanfe Vorschlieben der Sonde in die Speiseröhre. Es darf kein Zwang angewendet werden[5].
- Volumen: Das Verabreichungsvolumen sollte 10 ml/kg Körpergewicht nicht überschreiten, um gastrointestinale Beschwerden zu vermeiden[6].
- Verabreichung: Die Lösung wird langsam und gleichmäßig verabreicht.
- Entfernung: Die Sonde wird nach der Verabreichung vorsichtig entfernt.
- Häufigkeit: Die Verabreichung erfolgt täglich über einen Zeitraum von 2-4 Wochen[7].

6. Datenerfassung und Analyse:

- Körpergewicht: Tägliche oder wöchentliche Aufzeichnung.
- Hämatologie: Wöchentliche Blutentnahme (z. B. aus der Schwanzvene oder retroorbital) zur Messung von Hämoglobin, Hämatokrit, MCV, MCH und MCHC.
- Eisenstatus: Am Ende der Studie können terminale Blutproben für die Analyse von Serumeisen, Ferritin und der gesamten Eisenbindungskapazität (TIBC) entnommen werden.
- Gewebeanalyse: Organe wie Leber und Milz können zur Bestimmung der Eisenspeicherung entnommen werden.

Protokoll 2: Intravenöse (i.v.) Verabreichung von Lactat bei Mäusen

1. Ziel: Untersuchung der Wirkung von intravenös verabreichtem Lactat auf die Eisenhomöostase, insbesondere auf die Hepcidin-Expression und die Eisenverteilung im Gewebe.

2. Tiermodell:

- Spezies: C57BL/6-Mäuse oder spezifische Krankheitsmodelle wie Hfe-/ Mäuse für Häochromatose[1].
- Alter: 4 Wochen alt zu Beginn der Behandlung.

3. Materialien:

- Natriumlactat-Lösung
- Phosphatgepufferte Salzlösung (PBS) als Vehikel
- Insulinspritzen mit feinen Nadeln (z. B. 29-31 G)
- Fixiervorrichtung für Mäuse zur Schwanzveneninjektion

4. Vorbereitung der Verabreichungslösung:

- Eine sterile Lösung von Natriumlactat in PBS wird vorbereitet. Eine in Studien verwendete Dosis beträgt 150 mg/kg Körpergewicht[1].
- Die Lösung sollte auf einen physiologischen pH-Wert eingestellt werden.

5. Verabreichungsverfahren (Schwanzveneninjektion):

- Vorbereitung: Die Maus wird in einer Fixiervorrichtung platziert, um die Schwanzvene zugänglich zu machen. Eine Wärmelampe kann verwendet werden, um die Vene zu dilatieren.
- Injektion: Die Nadel wird vorsichtig in die laterale Schwanzvene eingeführt.
- Verabreichung: Die Lösung wird langsam als Bolus injiziert. Das Injektionsvolumen sollte für Mäuse typischerweise 100-200 µL nicht überschreiten.
- Häufigkeit: Die Injektionen können je nach Studiendesign täglich oder wöchentlich über einen Zeitraum von mehreren Wochen (z. B. 4 Wochen) erfolgen[1].

6. Datenerfassung und Analyse:

- Blutproben: Blut kann zu verschiedenen Zeitpunkten nach der Injektion entnommen werden, um Serum-Hepcidin, Serumeisen und andere Biomarker zu messen.
- Gewebeanalyse: Nach Abschluss der Studie werden die Tiere eingeschläfert und Organe (Leber, Milz, Duodenum) für die Eisenquantifizierung (z. B. mittels ICP-MS oder histologischer Färbung wie Perls-Färbung) und für Proteinanalysen (z. B. Western Blot für Ferroportin, Ferritin) entnommen[1].

Protokoll 3: Intraperitoneale (i.p.) Verabreichung von Eisenverbindungen bei Ratten

1. Ziel: Untersuchung der Absorption und systemischen Wirkung von intraperitoneal verabreichten Eisenverbindungen.

2. Tiermodell:

- Spezies: Sprague-Dawley-Ratten.

3. Materialien:

- **Eisenlactat** (oder eine andere Eisenverbindung wie Eisen(III)-chlorid oder Eisen-Dextran)
- Sterile Dialyselösung (z. B. 1,5% Dianeal) oder physiologische Kochsalzlösung
- Spritzen und Nadeln (z. B. 23-25 G)

4. Vorbereitung der Verabreichungslösung:

- Die gewünschte Konzentration der Eisenverbindung wird in der sterilen Trägerlösung gelöst. In Studien wurden Konzentrationen von 2 mg/L bis 10 mg/L verwendet[2][3].

5. Verabreichungsverfahren (Intraperitoneale Injektion):

- Rückhaltung: Die Ratte wird sicher fixiert.

- Injektionsstelle: Die Injektion erfolgt in den unteren abdominalen Quadranten, wobei darauf geachtet wird, die Blase oder den Magen-Darm-Trakt nicht zu verletzen. Ein leichtes Ansaugen vor der Injektion wird empfohlen, um eine korrekte Platzierung der Nadel zu überprüfen.
- Verabreichung: Das Injektionsvolumen wird langsam verabreicht. In einer Studie wurden 25 mL einer Dialyselösung in Ratten infundiert[2].
- Häufigkeit: Die Verabreichung kann als Einzeldosis oder chronisch erfolgen, abhängig vom Studiendesign. Bei chronischer Verabreichung ist Vorsicht geboten, da hohe Konzentrationen von Eisen-Dextran toxische Wirkungen auf das Peritoneum gezeigt haben[8].

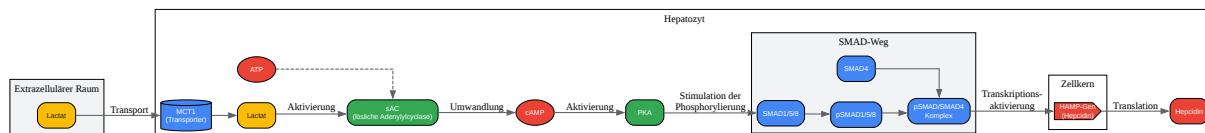
6. Datenerfassung und Analyse:

- Blutproben: Blutproben werden vor und zu verschiedenen Zeitpunkten nach der Injektion entnommen, um Serumeisen, TIBC und hämatologische Parameter zu bestimmen.
- Analyse der Peritonealflüssigkeit: Wenn eine Dialyselösung verwendet wird, kann diese nach einer bestimmten Verweilzeit (z. B. 6 Stunden) abgelassen werden, um die verbleibende Eisenkonzentration zu messen und die Absorptionsrate zu berechnen[2][3].
- Histologie: Am Ende der Studie kann das Peritonealgewebe zur Untersuchung auf Entzündungen oder Eisenablagerungen entnommen werden.

III. Visualisierung von Signalwegen

Die folgenden Diagramme, erstellt in der DOT-Sprache für Graphviz, visualisieren die Schlüsselmechanismen, die an der Eisenhomöostase und der Wirkung von Lactat beteiligt sind.

Diagramm 1: Lactat-induzierte Hepcidin-Regulation über den SMAD-Signalweg



[Click to download full resolution via product page](#)

Abbildung 1: Lactat stimuliert die Hepcidin-Expression.

Beschreibung: Lactat tritt über den MCT1-Transporter in Hepatozyten ein und aktiviert die lösliche Adenylylcyclase (sAC), was zu einem Anstieg von cAMP führt. Dies stimuliert die Proteinkinase A (PKA), welche die Phosphorylierung von SMAD1/5/8 fördert. Der resultierende pSMAD/SMAD4-Komplex transloziert in den Zellkern und aktiviert die Transkription des HAMP-Gens, was zu einer erhöhten Produktion von Hepcidin führt[5].

Diagramm 2: Rolle von HIF-1 α bei Eisenmangel und Hypoxie

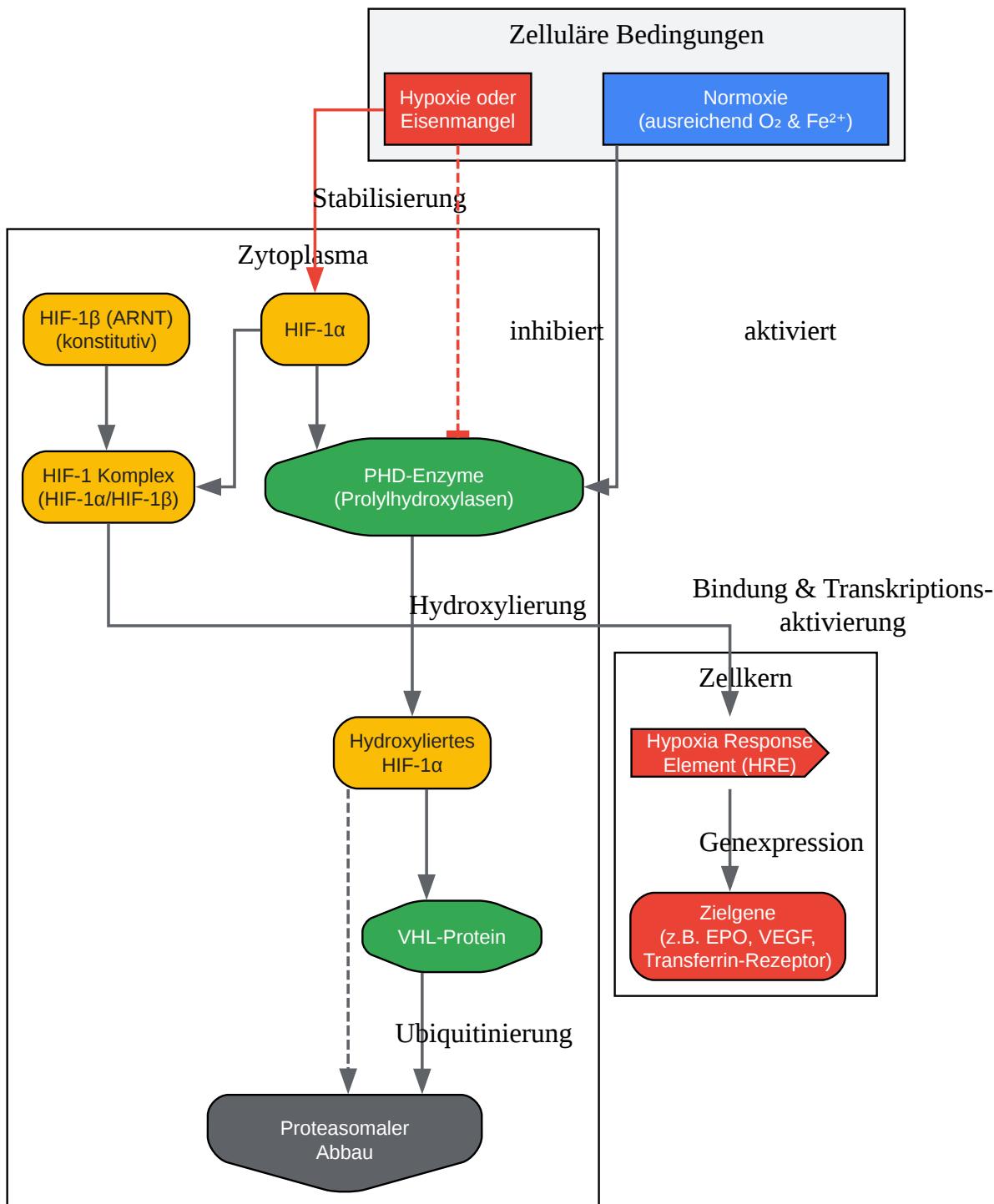
[Click to download full resolution via product page](#)

Abbildung 2: Regulation von HIF-1α durch Sauerstoff und Eisen.

Beschreibung: Unter normoxischen Bedingungen hydroxylieren eisenabhängige PHD-Enzyme die HIF-1 α -Untereinheit, was zu deren Abbau durch das VHL-Protein und das Proteasom führt. Bei Hypoxie oder Eisenmangel ist die PHD-Aktivität gehemmt, HIF-1 α wird stabilisiert, bildet einen Komplex mit HIF-1 β und aktiviert im Zellkern die Transkription von Zielgenen, die an der Anpassung an Sauerstoffmangel und der Eisenaufnahme beteiligt sind[6][7].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lactate administration improves laboratory parameters in murine models of iron overload - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Absorption of iron from the peritoneal cavity of rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Absorption of iron dextran from the peritoneal cavity of rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. JCI - Regulation of iron homeostasis by the hypoxia-inducible transcription factors (HIFs) [jci.org]
- 5. Lactate as a regulator of iron homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Hypoxia-Inducible Factors Link Iron Homeostasis and Erythropoiesis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Regulation of iron homeostasis by the hypoxia-inducible transcription factors (HIFs) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Chronic administration of iron dextran into the peritoneal cavity of rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-vivo-Verabreichung von "Eisenlactat" in Tiermodellen: Applikationshinweise und Protokolle]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12335291#in-vivo-verabreichung-von-eisenlactat-in-tiermodellen>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com